

Unveiling Volvalerenal E: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Volvalerenal E

Cat. No.: B14033956

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of **Volvalerenal E**, a bicyclic iridoid of interest to the scientific community. This document outlines its chemical identity, and although specific biological data and experimental protocols for **Volvalerenal E** remain to be fully publicly documented, this guide establishes a foundational understanding based on available chemical data.

Core Chemical Identifiers

A precise understanding of a compound begins with its unequivocal identification. **Volvalerenal E** is defined by the following nomenclature and registration number:

Identifier	Value
IUPAC Name	[(1R,4Z,8E,10R)-8-formyl-11,11-dimethyl-4-bicyclo[8.1.0]undeca-4,8-dienyl]methyl acetate
CAS Number	1247014-33-0

Experimental Data and Protocols

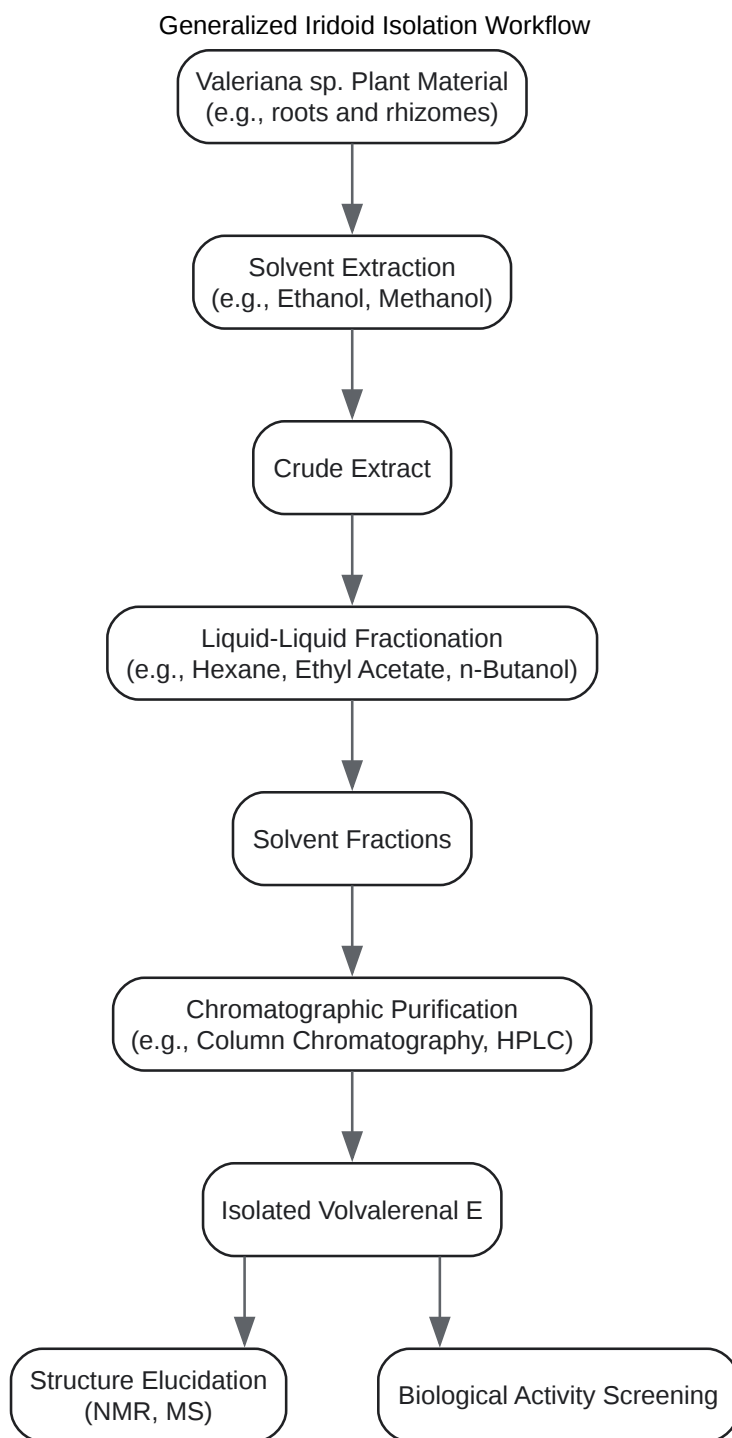
Currently, detailed experimental protocols, quantitative data, and specific signaling pathways for **Volvalerenal E** are not extensively available in publicly accessible scientific literature. The

isolation and characterization of numerous iridoids from various *Valeriana* species suggest that standard phytochemical techniques are employed for their extraction and purification.

A general workflow for the isolation and characterization of iridoids from *Valeriana officinalis*, the plant genus from which related compounds have been identified, can be conceptualized. This process typically involves extraction, fractionation, and purification, followed by structure elucidation.

General Experimental Workflow for Iridoid Isolation

The following diagram illustrates a generalized workflow that could be hypothetically applied to the isolation and characterization of **Volvalerenal E**, based on established methods for similar compounds.



[Click to download full resolution via product page](#)

Caption: A hypothetical workflow for the isolation and analysis of **Volvalerenal E**.

Concluding Remarks

While the fundamental chemical identity of **Volvalerenal E** is established, a significant opportunity exists for further research to elucidate its biological activities and the underlying mechanisms. The scientific community is encouraged to pursue studies that would generate the quantitative data and detailed experimental protocols necessary to fully understand the potential of this compound. As new research becomes available, this technical guide will be updated to reflect the expanding knowledge base.

- To cite this document: BenchChem. [Unveiling Volvalerenal E: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14033956#volvalerenal-e-iupac-name-and-cas-number\]](https://www.benchchem.com/product/b14033956#volvalerenal-e-iupac-name-and-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com